

# Safe Handling of 4-Aminopteroylaspartic Acid: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4-Aminopteroylaspartic acid

Cat. No.: B1665978

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This document provides detailed application notes and protocols for the safe laboratory handling of **4-Aminopteroylaspartic acid**. The information is compiled to ensure the safety of laboratory personnel and the integrity of experiments.

## Introduction

**4-Aminopteroylaspartic acid** is a chemical compound that requires careful handling due to its potential hazards. This document outlines the necessary precautions, personal protective equipment (PPE), storage, disposal, and emergency procedures. The protocols provided are based on established safety guidelines for handling similar chemical compounds.

## Hazard Identification and Safety Precautions

### 2.1. Hazard Classification

Based on data for closely related compounds like Aminopterin, **4-Aminopteroylaspartic acid** is expected to have the following hazard classifications:

- Acute Toxicity: Harmful if swallowed or inhaled.[1]
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.

- Respiratory Irritation: May cause respiratory irritation.
- Sensitization: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)
- Germ Cell Mutagenicity: Suspected of causing genetic defects.[\[1\]](#)
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

## 2.2. Precautionary Statements

The following precautionary statements from the Globally Harmonized System (GHS) are crucial for handling this compound:

- Prevention:
  - P201: Obtain special instructions before use.[\[1\]](#)
  - P202: Do not handle until all safety precautions have been read and understood.[\[1\]](#)
  - P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[1\]](#)
  - P264: Wash skin thoroughly after handling.[\[1\]](#)
  - P270: Do not eat, drink or smoke when using this product.[\[1\]](#)[\[2\]](#)
  - P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
  - P272: Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)[\[2\]](#)
  - P273: Avoid release to the environment.[\[1\]](#)
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- Response:

- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[\[1\]](#)
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[\[1\]](#)
- P362 + P364: Take off contaminated clothing and wash it before reuse.[\[3\]](#)
- P391: Collect spillage.[\[1\]](#)
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[3\]](#)
  - P405: Store locked up.[\[1\]](#)
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

## Quantitative Data

Due to the limited availability of specific quantitative data for **4-Aminopteroylaspartic acid**, the following table includes data from closely related compounds for reference.

Property	Value	Source Compound	Reference
Physical State	Solid, Powder	2-Aminoterephthalic acid	[3]
Appearance	Yellow	2-Aminoterephthalic acid	[3]
Melting Point	324 °C (decomposes)	2-Aminoterephthalic acid	
Water Solubility	1,000 g/L at 25 °C	A related aminobenzene derivative	[1]
log Pow	ca. -0.09 at 25 °C, pH 7.5	A related aminobenzene derivative	[1]
Acute Toxicity (Oral)	LD50 Rat: 671 mg/kg	A related aminobenzene derivative	[1]

## Experimental Protocols

### 4.1. Personal Protective Equipment (PPE)

A comprehensive PPE program is essential for the safe handling of **4-Aminopteroylaspartic acid**.

PPE Category	Specification	Reference
Eye/Face Protection	Tight-sealing safety goggles.	[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and protective clothing to prevent skin exposure. Double gloving should be considered.	[2][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated. For quantities over 1 kg, a full-face respirator should be considered.	[2][5]

#### 4.2. Engineering Controls

- Work with **4-Aminopteroylaspartic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [4][7]

#### 4.3. Handling and Storage Protocol

- Receiving and Unpacking:
  - Inspect the container for any damage or leaks upon receipt.
  - Wear appropriate PPE during unpacking.
- Preparation of Solutions:
  - Handle the solid compound in a fume hood to avoid inhalation of dust.[1]
  - Use a dedicated set of non-sparking tools for weighing and transferring the compound.

- When dissolving, add the solid to the solvent slowly to avoid splashing.
- Storage:
  - Store in a tightly closed container in a dry, well-ventilated, and locked area.[\[1\]](#)
  - Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[4\]](#)
  - The recommended storage temperature should be as indicated on the product label.[\[1\]](#)

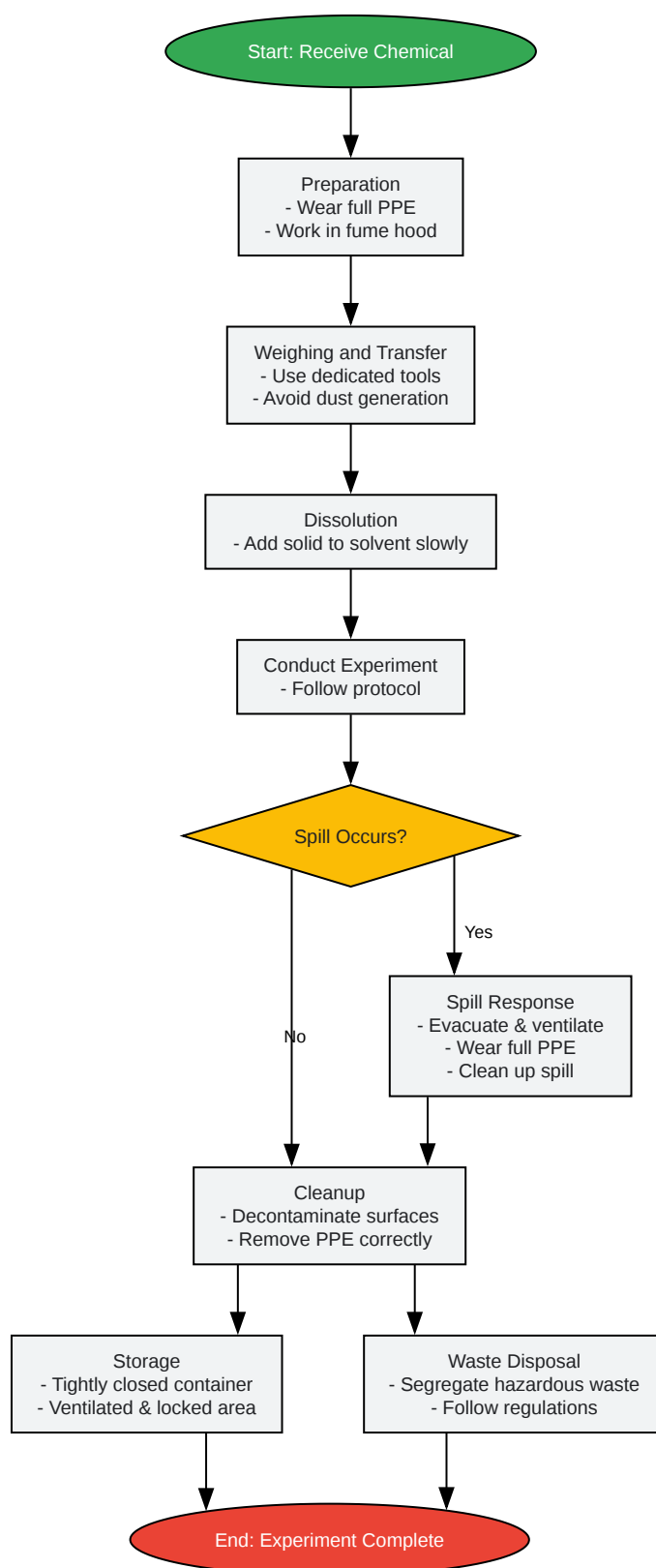
#### 4.4. Spill and Emergency Procedures

- Spill Cleanup:
  - Evacuate the area and ensure adequate ventilation.
  - Wear full PPE, including respiratory protection.
  - For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal.[\[2\]](#)
  - Do not let the product enter drains.
- First Aid Measures:
  - In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water.[\[1\]](#)
  - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
  - If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
  - If swallowed: Rinse mouth and immediately make the victim drink water (two glasses at most). Consult a physician.[\[1\]](#)

#### 4.5. Waste Disposal

- Dispose of waste materials in accordance with local, state, and federal regulations.
- The compound and its container must be disposed of as hazardous waste at an approved waste disposal plant.<sup>[1]</sup>

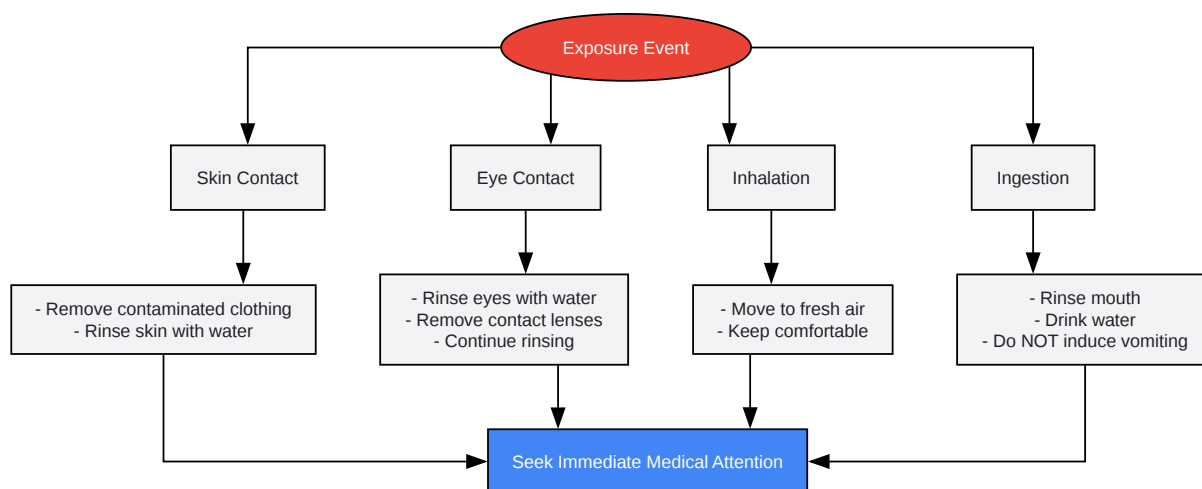
## Visualizations



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Caption: Workflow for the safe laboratory handling of **4-Aminopteroylaspartic acid**.





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Caption: Emergency first aid protocol for exposure to **4-Aminopteroylaspartic acid**.

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